

CAS number and registry information for N-Ethyl-N-phenylethylenediamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Ethyl-N-phenylethylenediamine*

Cat. No.: *B1581474*

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An In-depth Technical Guide to N-Phenylethylenediamine

Authoritative Overview for Researchers, Scientists, and Drug Development Professionals

Initial Clarification: The query for "**N-Ethyl-N-phenylethylenediamine**" does not correspond to a commonly registered chemical substance with a unique CAS number. It is likely that the intended compound is N-Phenylethylenediamine, which is a structurally related and well-documented chemical. This guide will focus on N-Phenylethylenediamine. Another possibility is N,N-Diethyl-N'-phenylethylenediamine, which has the CAS number 1665-59-4.[1]

Core Registry and Chemical Identity

N-Phenylethylenediamine is an organic compound featuring both a phenyl and an ethylenediamine moiety.[2] It serves as a crucial building block in the synthesis of various dyes, pharmaceuticals, and agrochemicals.[2] Its chemical structure allows it to participate in a range of chemical reactions, making it a versatile intermediate in organic synthesis.[2]

Table 1: Chemical and Physical Properties of N-Phenylethylenediamine

Property	Value	Source
CAS Number	1664-40-0	[3] [4]
Molecular Formula	C ₈ H ₁₂ N ₂	[2] [3]
Molecular Weight	136.19 g/mol	[5]
Boiling Point	262-264 °C (lit.)	[5]
Density	1.041 g/mL at 25 °C (lit.)	[5]
Refractive Index	n ₂₀ /D 1.587 (lit.)	[5]
Flash Point	113 °C (235.4 °F) - closed cup	[5]
Storage Temperature	2-8°C	[5]
Appearance	Colorless to light orange to yellow clear liquid	[2]

Table 2: Synonyms and Identifiers for N-Phenylethylenediamine

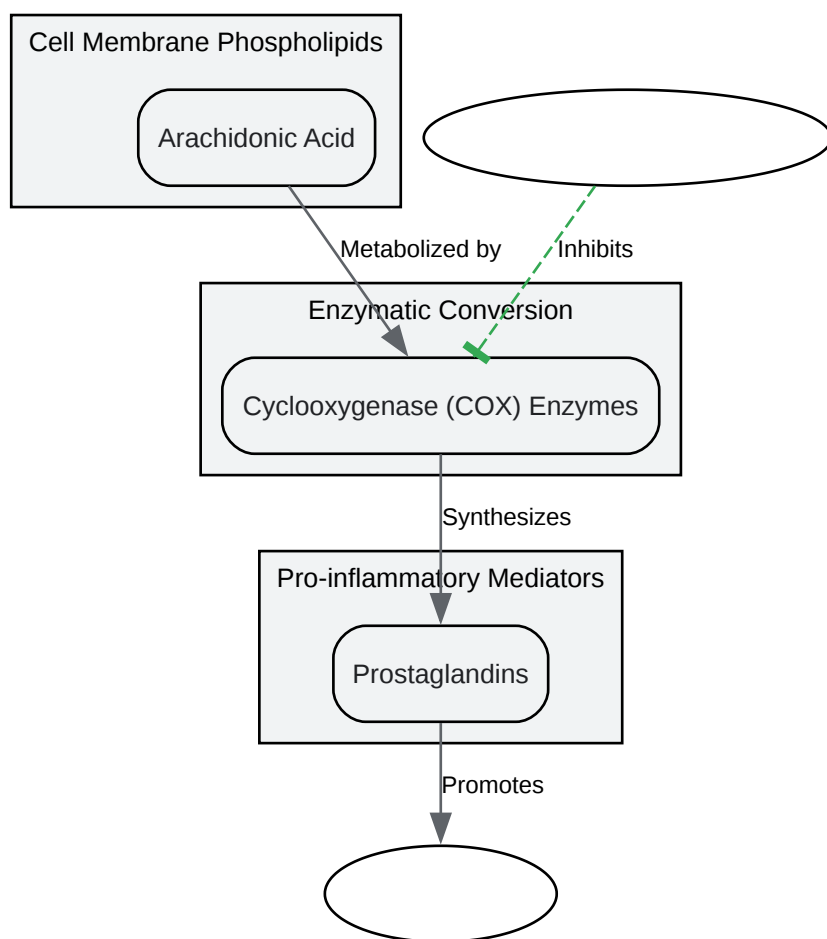
Identifier Type	Identifier	Source
Synonyms	N-(2-Aminoethyl)aniline, 1,2-Ethanediamine, N-phenyl-, N-Phenyl-1,2-ethanediamine, N'-phenylethane-1,2-diamine	[3]
EC Number	216-773-4	[5]
Beilstein/REAXYS	508205	[5]
PubChem CID	74270	[3]
MDL Number	MFCD00008162	[5]

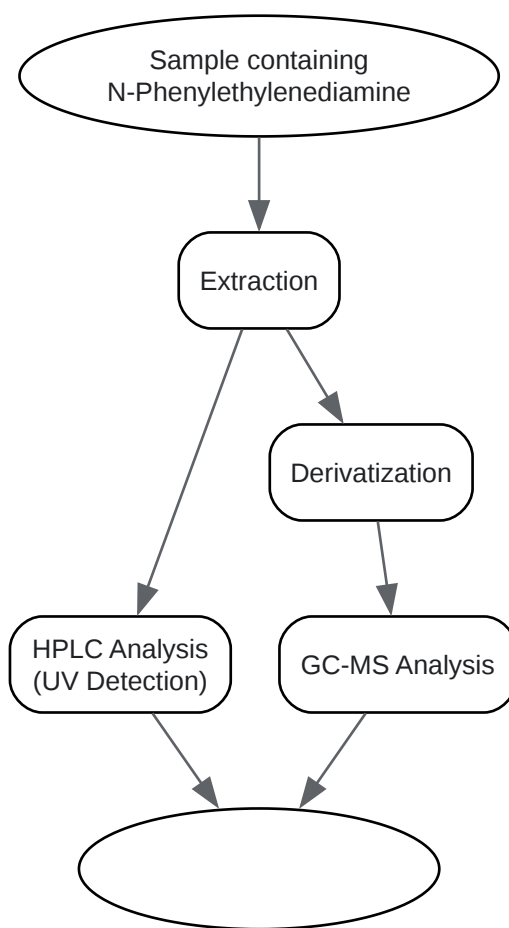
Biological Activity and Potential Therapeutic Relevance

N-Phenylethylenediamine has demonstrated anti-inflammatory properties, which are thought to be linked to its ability to inhibit prostaglandin synthesis.[2] Prostaglandins are lipid compounds that are involved in the inflammatory response, and their inhibition is a common mechanism for nonsteroidal anti-inflammatory drugs (NSAIDs).[6][7][8]

Proposed Anti-inflammatory Signaling Pathway

The anti-inflammatory effect of N-Phenylethylenediamine is hypothesized to occur through the inhibition of cyclooxygenase (COX) enzymes, which are central to the synthesis of prostaglandins from arachidonic acid.[6][8]





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- To cite this document: BenchChem. [CAS number and registry information for N-Ethyl-N-phenylethylenediamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581474#cas-number-and-registry-information-for-n-ethyl-n-phenylethylenediamine]

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